

O-Demethylmurrayanine: A Spectroscopic and Methodological Guide

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Compound of Interest

Compound Name: *O-Demethylmurrayanine*

Cat. No.: *B15596202*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data and analytical methodologies for **O-Demethylmurrayanine**, a carbazole alkaloid. The information presented is intended to support research and development efforts in the fields of natural product chemistry, medicinal chemistry, and drug discovery.

Introduction

O-Demethylmurrayanine is a naturally occurring carbazole alkaloid that has been isolated from various plant species, including *Murraya koenigii* and *Clausena harmandiana*. Like many carbazole alkaloids, it has garnered interest for its biological activities. Notably, **O-Demethylmurrayanine** has demonstrated strong cytotoxic effects against human breast cancer (MCF-7) and hepatocellular carcinoma (SMMC-7721) cell lines, highlighting its potential as a scaffold for the development of novel anticancer agents. The structural elucidation and subsequent total synthesis of **O-Demethylmurrayanine** have been crucial in confirming its chemical identity and enabling further biological evaluation.

Spectroscopic Data

The structural confirmation of **O-Demethylmurrayanine** relies heavily on nuclear magnetic resonance (NMR) spectroscopy. The following tables summarize the reported ^1H and ^{13}C NMR spectral data.

Table 1: ^1H NMR Spectroscopic Data for O-Demethylmurrayanine

Proton	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-4	9.92	s	-
H-5	8.05	s	-
H-6	7.53	brs	-
H-7	6.71	d	9.92
H-8	5.61	d	-
OH	11.66	s	-
NH	8.21	brs	-

Solvent: CDCl_3 , Spectrometer Frequency: 400 MHz

Table 2: ^{13}C NMR Spectroscopic Data for O-Demethylmurrayanine

Carbon	Chemical Shift (δ , ppm)
C-1	161.31
C-2	155.36
C-3	153.24
C-4	150.27
C-4a	147.47
C-4b	145.71
C-5	134.87
C-5a	129.23
C-6	128.34
C-7	116.24
C-8	115.11
C-8a	112.06
CHO	108.08

Solvent: CDCl₃, Spectrometer Frequency: 100 MHz

Experimental Protocols

Detailed experimental protocols are essential for the replication of scientific findings and for the development of new analytical methods.

Isolation of O-Demethylmurrayanine from Natural Sources

A general procedure for the isolation of carbazole alkaloids from plant material, such as the leaves of *Murraya koenigii*, involves the following steps:

- **Extraction:** The dried and powdered plant material is extracted with a suitable organic solvent, such as methanol or a mixture of hexane and dichloromethane.

- **Fractionation:** The crude extract is then subjected to column chromatography over silica gel. A gradient elution system, for example, starting with hexane and gradually increasing the polarity with ethyl acetate, is used to separate the components of the extract into different fractions.
- **Purification:** The fractions containing the target compound, as identified by thin-layer chromatography (TLC), are further purified using semi-preparative High-Performance Liquid Chromatography (HPLC) to yield pure **O-Demethylmurrayanine**.

NMR Spectroscopy

^1H and ^{13}C NMR spectra are recorded on a spectrometer, typically operating at 400 MHz for proton and 100 MHz for carbon nuclei.

- **Sample Preparation:** The purified compound is dissolved in a deuterated solvent, most commonly chloroform-d (CDCl_3).
- **Data Acquisition:** Standard pulse sequences are used to acquire the 1D NMR spectra. For unambiguous assignment of signals, 2D NMR experiments such as COSY, HSQC, and HMBC are often employed.
- **Referencing:** Chemical shifts are reported in parts per million (ppm) relative to the residual solvent peak or an internal standard like tetramethylsilane (TMS).

High-Performance Liquid Chromatography (HPLC)

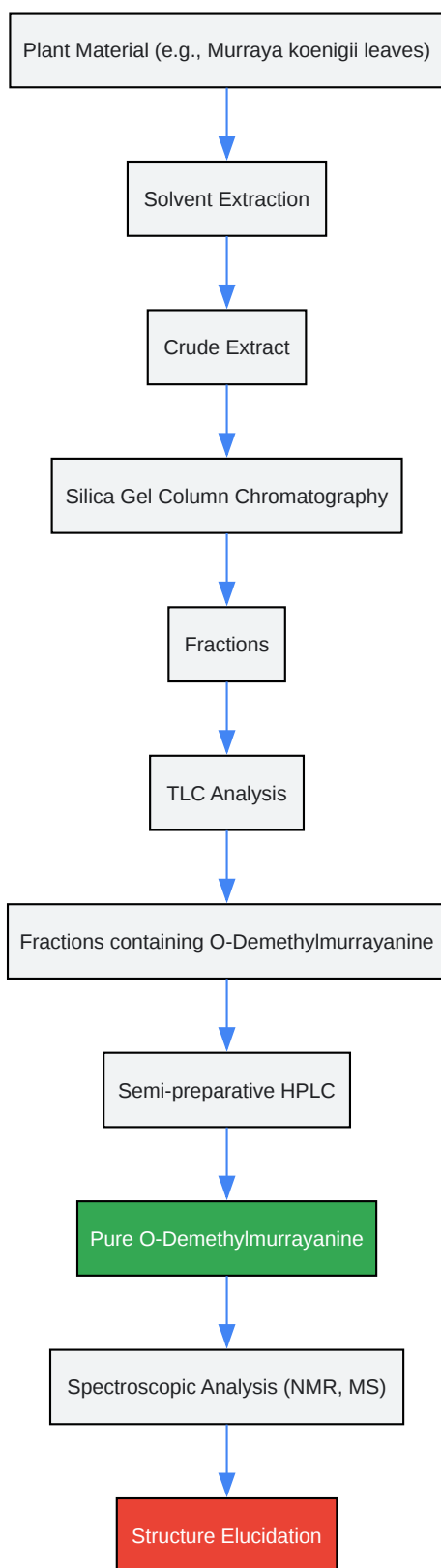
While a specific HPLC method for the routine analysis of **O-Demethylmurrayanine** is not detailed in the primary literature, a general approach for the analysis of carbazole alkaloids can be adapted.

- **Instrumentation:** A standard HPLC system equipped with a UV detector is suitable.
- **Column:** A reversed-phase C18 column is commonly used for the separation of carbazole alkaloids.
- **Mobile Phase:** A gradient or isocratic elution with a mixture of an aqueous buffer (e.g., ammonium acetate) and an organic solvent (e.g., acetonitrile or methanol) is typically employed.

- Detection: The UV detector is set to a wavelength where the carbazole alkaloids exhibit strong absorbance, often around 254 nm.
- Quantification: For quantitative analysis, a calibration curve is generated using a pure standard of **O-Demethylmurrayanine**.

Logical Workflow and Signaling Pathway

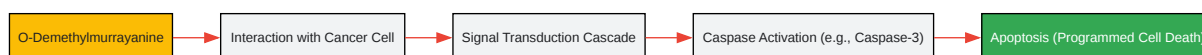
The following diagrams illustrate the general workflow for the isolation and characterization of **O-Demethylmurrayanine** and a putative signaling pathway for its cytotoxic activity.



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Figure 1. General workflow for the isolation and characterization of **O-Demethylmurrayanine**.

Given that **O-Demethylmurrayanine** exhibits cytotoxicity, a plausible mechanism of action involves the induction of apoptosis. The diagram below represents a simplified, general apoptotic pathway that could be investigated for this compound.



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Figure 2. Putative signaling pathway for the cytotoxic activity of **O-Demethylmurrayanine**.

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